

storage and handling conditions for N-glutaryl-DPPE powder

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Compound of Interest

Compound Name: 16:0 Glutaryl PE

Cat. No.: B15595344

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Technical Support Center: N-glutaryl-DPPE Powder

Welcome to the technical support center for N-glutaryl-DPPE (1,2-dipalmitoyl-sn-glycero-3-phosphoethanolamine-N-glutaryl). This guide provides essential information on the storage, handling, and use of N-glutaryl-DPPE powder to help researchers, scientists, and drug development professionals achieve reliable and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for N-glutaryl-DPPE powder?

A1: N-glutaryl-DPPE powder should be stored at -20°C for long-term stability.^{[1][2]}

Q2: What is the shelf life of N-glutaryl-DPPE powder?

A2: When stored correctly at -20°C, the powder is stable for at least one year.^{[1][2]}

Q3: Is N-glutaryl-DPPE powder sensitive to light?

A3: No, N-glutaryl-DPPE is not considered to be light-sensitive.^{[1][2]}

Q4: Is N-glutaryl-DPPE powder hygroscopic?

A4: While some sources indicate it is not hygroscopic^[1], it is best practice to treat all lipid powders as potentially hygroscopic. To prevent moisture condensation, which can affect powder integrity, always allow the vial to warm to room temperature before opening. Handle in a dry environment and ensure the container is tightly closed after use.

Q5: What are the primary safety hazards associated with N-glutaryl-DPPE powder?

A5: N-glutaryl-DPPE powder may cause respiratory irritation if inhaled. It is crucial to avoid breathing the dust. General laboratory safety precautions should always be followed, including wearing appropriate personal protective equipment (PPE).

Data Presentation

Storage and Stability

Parameter	Recommended Condition	Stability	Source
Storage Temperature	-20°C	≥ 1 Year	^[1] ^[2]
Light Sensitivity	Not light-sensitive	N/A	^[1] ^[2]
Hygroscopicity	Handle as potentially hygroscopic	N/A	^[1]

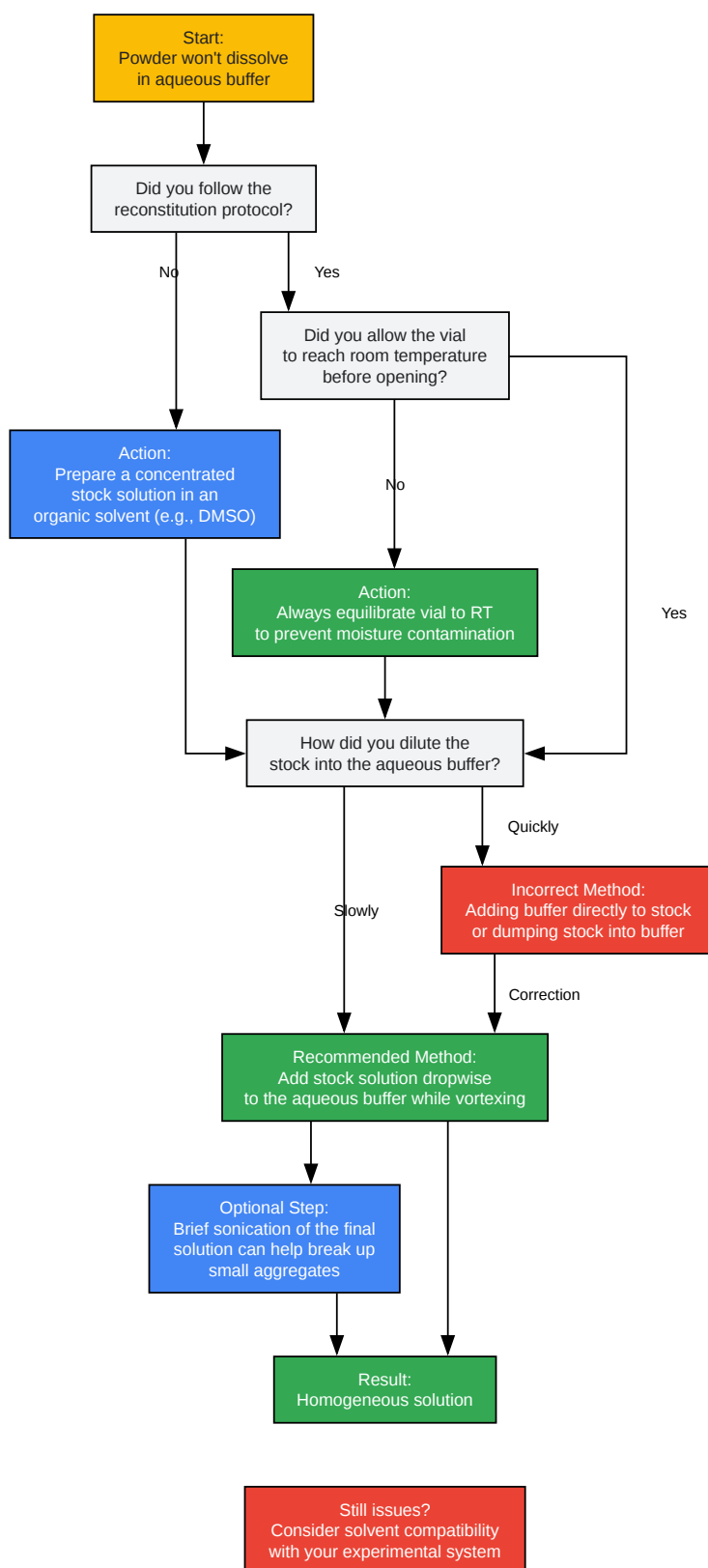
Safety and Handling

Hazard	Precautionary Statement	Handling Procedure	Source
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.	
General Handling	N/A	Store in a dry, well-ventilated place with the container tightly closed.	

Troubleshooting Guide

Problem: The N-glutaryl-DPPE powder is difficult to dissolve or forms aggregates/precipitates in my aqueous buffer.

This is a common issue for lipid-based compounds, which are inherently hydrophobic. Aggregation can alter the compound's properties and lead to inconsistent experimental outcomes.



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Caption: Troubleshooting workflow for N-glutaryl-DPPE dissolution issues.

Experimental Protocols

Protocol 1: Reconstitution of N-glutaryl-DPPE Powder

This protocol details the recommended procedure for dissolving N-glutaryl-DPPE powder to create a stock solution, minimizing the risk of aggregation.

- **Equilibration:** Remove the vial of N-glutaryl-DPPE powder from the -20°C freezer. Allow it to sit on the benchtop and warm to room temperature for at least 30 minutes. This is critical to prevent moisture from condensing on the cold powder upon opening.
- **Solvent Selection:** Choose a suitable, anhydrous organic solvent. Chloroform or a mixture of chloroform and methanol (e.g., 2:1, v/v) is commonly used for lipids. For applications requiring an intermediate solvent compatible with aqueous systems, high-purity DMSO or ethanol can be used.
- **Dissolution:**
 - Under a fume hood or in a well-ventilated area, carefully open the vial.
 - Add the chosen organic solvent to the vial to achieve the desired stock concentration (e.g., 1-10 mg/mL).
 - Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary. The solution should be clear.
- **Storage of Stock Solution:** Store the resulting stock solution in a tightly sealed glass vial at -20°C. To avoid repeated freeze-thaw cycles, consider aliquoting the solution into smaller volumes for single-use applications.

Caption: Experimental workflow for reconstituting N-glutaryl-DPPE powder.

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References

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